

Characterization of Nicergoline-13C,d3: A Technical Guide

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Compound of Interest

Compound Name: Nicergoline-13C,d3

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Introduction: Nicergoline is a semi-synthetic ergoline derivative utilized in the treatment of cognitive and vascular disorders.[1][2] Stable isotope-labeled internal standards are crucial for the accurate quantification of active pharmaceutical ingredients (APIs) in complex biological matrices, as they compensate for matrix effects and variability during sample preparation and analysis.[3][4] **Nicergoline-13C,d3** is a stable isotope-labeled analogue of Nicergoline, designed for use as an internal standard in bioanalytical studies, particularly those employing liquid chromatography-mass spectrometry (LC-MS/MS). This technical guide provides a comprehensive overview of the characterization of **Nicergoline-13C,d3**, including its physicochemical properties, proposed synthetic route, analytical characterization methods, and its application in a bioanalytical context.

Data Presentation

The quantitative data for **Nicergoline-13C,d3** are summarized in the tables below. It should be noted that due to the limited availability of public data for this specific labeled compound, some parameters are based on theoretical calculations and data from the unlabeled parent compound, Nicergoline.

Table 1: Physicochemical Properties of **Nicergoline-13C,d3**

Property	Value	Source
Chemical Name	[(6aR,9R,10aS)-10a-methoxy-4,7-dimethyl-6a,8,9,10-tetrahydro-6H-indolo[4,3-fg]quinolin-9-yl]methyl 5-bromo-[13C]-pyridine-3-carboxylate-d3	Theoretical
Molecular Formula	C ₂₃ ¹³ CH ₂₃ D ₃ BrN ₃ O ₃	MedchemExpress
Molecular Weight	488.40 g/mol	MedchemExpress
Appearance	White to off-white solid (predicted)	---
Solubility	Soluble in DMSO (predicted)	TargetMol
Storage	-20°C for long-term storage	TargetMol

Table 2: Representative LC-MS/MS Parameters for the Analysis of Nicergoline using **Nicergoline-13C,d3**

Parameter	Nicergoline	Nicergoline-13C,d3
LC Column	C18 reverse-phase (e.g., 2.1 x 50 mm, 1.8 µm)	C18 reverse-phase (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile	0.1% Formic acid in Acetonitrile
Flow Rate	0.4 mL/min	0.4 mL/min
Ionization Mode	Positive Electrospray Ionization (ESI+)	Positive Electrospray Ionization (ESI+)
Precursor Ion (m/z)	484.1	488.1
Product Ion (m/z)	314.2	314.2
Collision Energy (eV)	25 (hypothetical)	25 (hypothetical)
Internal Standard	---	Nicergoline-13C,d3

Experimental Protocols

The following protocols are provided as representative methods for the synthesis and characterization of **Nicergoline-13C,d3**. These are based on established procedures for Nicergoline and other isotopically labeled compounds.

Proposed Synthesis of Nicergoline-13C,d3

The synthesis of **Nicergoline-13C,d3** can be adapted from known synthetic routes for Nicergoline.[5][6] A plausible approach involves the esterification of 1-methyl-10 α -methoxy-dihydrolysergol (MMDL) with an isotopically labeled 5-bromonicotinoyl chloride. The deuterium labels are introduced via methylation using a deuterated methylating agent.

Materials:

- 10 α -methoxy-dihydrolysergol
- Deuterated methyl iodide (CD₃I)

- 5-bromo-[¹³C]-nicotinic acid
- Oxalyl chloride
- Pyridine
- Aprotic polar solvent (e.g., DMF)
- Aprotic hydrophobic solvent (e.g., Dichloromethane)

Procedure:

- Methylation (Deuterium Labeling): 10 α -methoxy-dihydrolysergol is methylated with deuterated methyl iodide (CD₃I) in an aprotic polar solvent under basic conditions to yield 1-(methyl-d₃)-10 α -methoxy-dihydrolysergol.
- Preparation of Labeled Acylating Agent: 5-bromo-[¹³C]-nicotinic acid is reacted with oxalyl chloride to form 5-bromo-[¹³C]-nicotinoyl chloride.
- Esterification: 1-(methyl-d₃)-10 α -methoxy-dihydrolysergol is reacted with 5-bromo-[¹³C]-nicotinoyl chloride in an aprotic hydrophobic solvent with a weak base like pyridine to yield **Nicergoline-13C,d3**.
- Purification: The final product is purified by column chromatography on silica gel followed by recrystallization.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is adapted from a validated HPLC method for Nicergoline.^[7]

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m)

Chromatographic Conditions:

- Mobile Phase: A mixture of methanol and phosphate buffer (pH 6.0) in a 70:30 (v/v) ratio.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 289 nm.
- Injection Volume: 20 μ L.
- Column Temperature: 30 $^{\circ}$ C.

Procedure:

- Standard Preparation: Prepare a stock solution of **Nicergoline-13C,d3** in the mobile phase at a concentration of 1 mg/mL. Prepare a series of dilutions for linearity assessment.
- Sample Analysis: Inject the prepared standard solutions into the HPLC system.
- Data Analysis: The purity is determined by calculating the percentage of the area of the main peak relative to the total area of all peaks detected in the chromatogram.

Structural Characterization by NMR and Mass Spectrometry

a) Nuclear Magnetic Resonance (NMR) Spectroscopy

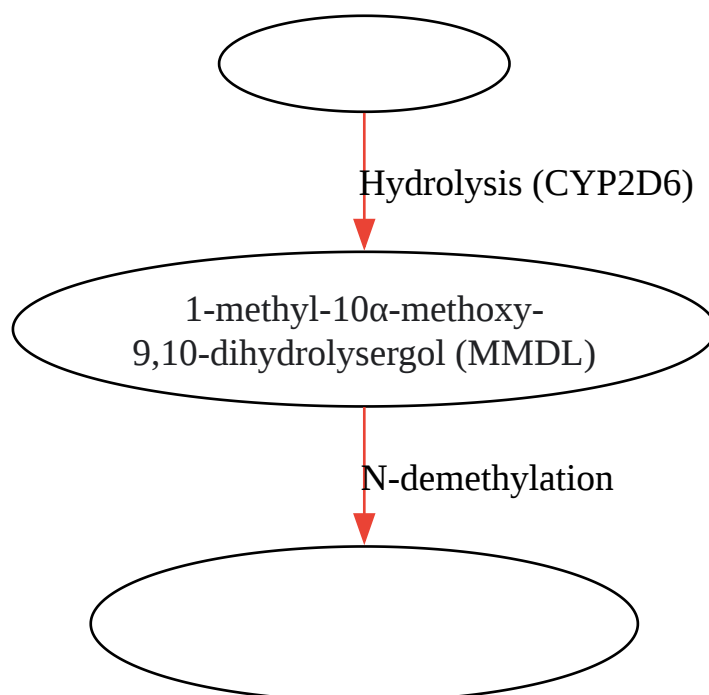
- ^1H NMR: The ^1H NMR spectrum of **Nicergoline-13C,d3** is expected to be very similar to that of unlabeled Nicergoline, with the exception of the signal corresponding to the methyl group at the N1 position, which will be absent due to the deuterium substitution.
- ^{13}C NMR: The ^{13}C NMR spectrum will show an enhanced signal for the carbon atom at the labeled position in the nicotinoyl moiety. The signals for the deuterated methyl group will be a multiplet with a significantly reduced intensity due to C-D coupling.

b) Mass Spectrometry (MS)

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.

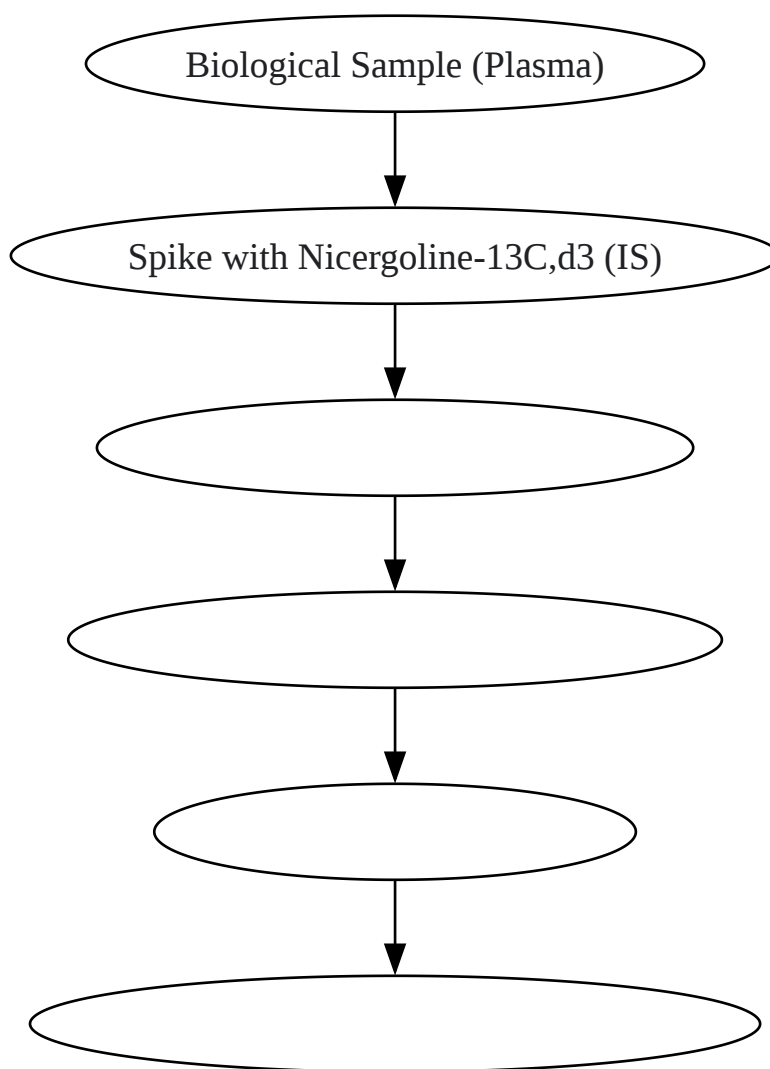
- Procedure: A dilute solution of **Nicergoline-13C,d3** is infused into the mass spectrometer.
- Expected Results: The mass spectrum in positive ion mode should show a prominent protonated molecular ion $[M+H]^+$ at m/z 488.1. The isotopic pattern will confirm the presence of one bromine atom. Tandem MS (MS/MS) fragmentation of this ion can be used to confirm the structure and the location of the isotopic labels.

Mandatory Visualizations



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Metabolic pathway of Nicergoline.



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Bioanalytical workflow for Nicergoline.

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